

A Comprehensive Technical Guide to 3-Methoxypyridine-2-carboxylic Acid and Its Synonyms

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Compound of Interest

Compound Name: 3-Methoxypyridine-2-carboxylic acid

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This technical guide provides an in-depth overview of **3-Methoxypyridine-2-carboxylic acid**, a significant heterocyclic compound with applications in pharmaceutical and agricultural research. The document details its chemical identity, including a comprehensive list of synonyms and identifiers, alongside available experimental protocols and insights into its potential biological relevance.

Chemical Identity and Synonyms

3-Methoxypyridine-2-carboxylic acid is a pyridine derivative characterized by a carboxylic acid group at the 2-position and a methoxy group at the 3-position.^[1] This compound is also widely known by its synonym, 3-Methoxypicolinic acid.^[2] A comprehensive list of its synonyms and chemical identifiers is provided in the table below to facilitate cross-referencing across chemical databases and literature.

Identifier Type	Value
IUPAC Name	3-methoxypyridine-2-carboxylic acid[1]
Synonyms	3-Methoxypicolinic acid[2], 3-methoxy-2-pyridinecarboxylic acid, 2-Carboxy-3-methoxypyridine
CAS Number	16478-52-7[1]
PubChem CID	13209540[1]
Molecular Formula	C ₇ H ₇ NO ₃ [1]
Molecular Weight	153.14 g/mol [1]
InChI Key	RJXVAGCQRMBMCI-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methoxypyridine-2-carboxylic acid** is presented below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Property	Value
Melting Point	159-160 °C (decomposition)[2]
Boiling Point (Predicted)	314.7 ± 22.0 °C[2]
Density (Predicted)	1.284 ± 0.06 g/cm ³ [2]
pKa (Predicted)	1.05 ± 0.50[2]
Physical Form	Off-white to grey solid[2]
Storage Temperature	Inert atmosphere, Room Temperature[2]

Experimental Protocols

While a specific, detailed synthesis protocol for **3-Methoxypyridine-2-carboxylic acid** is not readily available in the public domain, a general and plausible method can be inferred from the

synthesis of structurally similar compounds, such as 3-Methylpyridine-2-carboxylic acid.[3] The most common route involves the hydrolysis of the corresponding nitrile.

General Synthesis of Pyridine-2-carboxylic Acids via Nitrile Hydrolysis

This procedure outlines a general method for the synthesis of a pyridine-2-carboxylic acid from its corresponding 2-cyano-pyridine precursor. Note: This is a generalized protocol and may require optimization for **3-Methoxypyridine-2-carboxylic acid**.

Materials:

- 2-Cyano-3-methoxypyridine
- Sulfuric acid (90%)
- Sodium sulfite
- Sodium carbonate
- Chloroform
- Anhydrous sodium sulfate
- Ethyl acetate
- Hexane

Procedure:[3]

- Dissolve the starting material, 2-cyano-3-methoxypyridine, in 90% sulfuric acid.
- Heat the resulting solution with stirring at 120°C for approximately 2 hours.
- Cool the reaction mixture to room temperature (20-25°C).
- Slowly add a solution of sodium sulfite in water.

- Continue stirring at room temperature for 1.5 hours, then warm the mixture to 75-85°C for another 1.5 hours.
- After cooling, adjust the pH of the reaction solution to approximately 3 with sodium carbonate.
- Extract the product with chloroform.
- Combine the organic phases, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude solid product.
- Purify the solid by recrystallization from a mixture of ethyl acetate and hexane to yield the final product.

Analytical Characterization

High-Performance Liquid Chromatography (HPLC): A general reversed-phase HPLC method can be employed for the analysis of pyridine carboxylic acids.[4][5]

- Column: C18 reversed-phase column (e.g., LiChrosorb® 100 RP-18, 250 x 4.0 mm I.D., 5 µm)[5]
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (pH 2)[5]
- Detection: UV detection at an appropriate wavelength (e.g., 239 nm)[5]
- Internal Standard: Phenacetin can be used as an internal standard.[5]

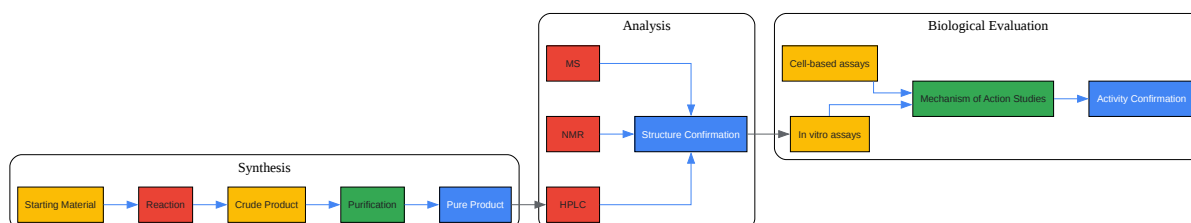
Nuclear Magnetic Resonance (NMR) Spectroscopy: The structure of the synthesized compound can be confirmed by ¹H and ¹³C NMR. While specific data for **3-Methoxypyridine-2-carboxylic acid** is not provided in the search results, the expected shifts can be predicted based on the analysis of similar structures like 2-chloro-6-methoxypyridine-4-carboxylic acid.[6] For ¹H NMR, signals corresponding to the pyridine ring protons and the methoxy group protons would be expected. In ¹³C NMR, resonances for the carboxylic acid carbon, the pyridine ring carbons, and the methoxy carbon would be observed.

Biological Significance and Potential Pathways

While direct involvement of **3-Methoxypyridine-2-carboxylic acid** in specific signaling pathways is not yet detailed in the literature, its structural similarity to picolinic acid suggests potential biological relevance. Picolinic acid and its derivatives are known to possess a range of biological activities.[7]

A related compound, 3-Hydroxy-4-methoxypyridine-2-carboxylic acid, has been shown to exhibit antimicrobial properties and acts as a precursor in the synthesis of fungicides.[7][8] It is also an inhibitor of the bc1 complex, a key protein in the mitochondrial electron transport chain involved in ATP synthesis.[8] This suggests that methoxypyridine carboxylic acids could potentially interfere with cellular respiration.

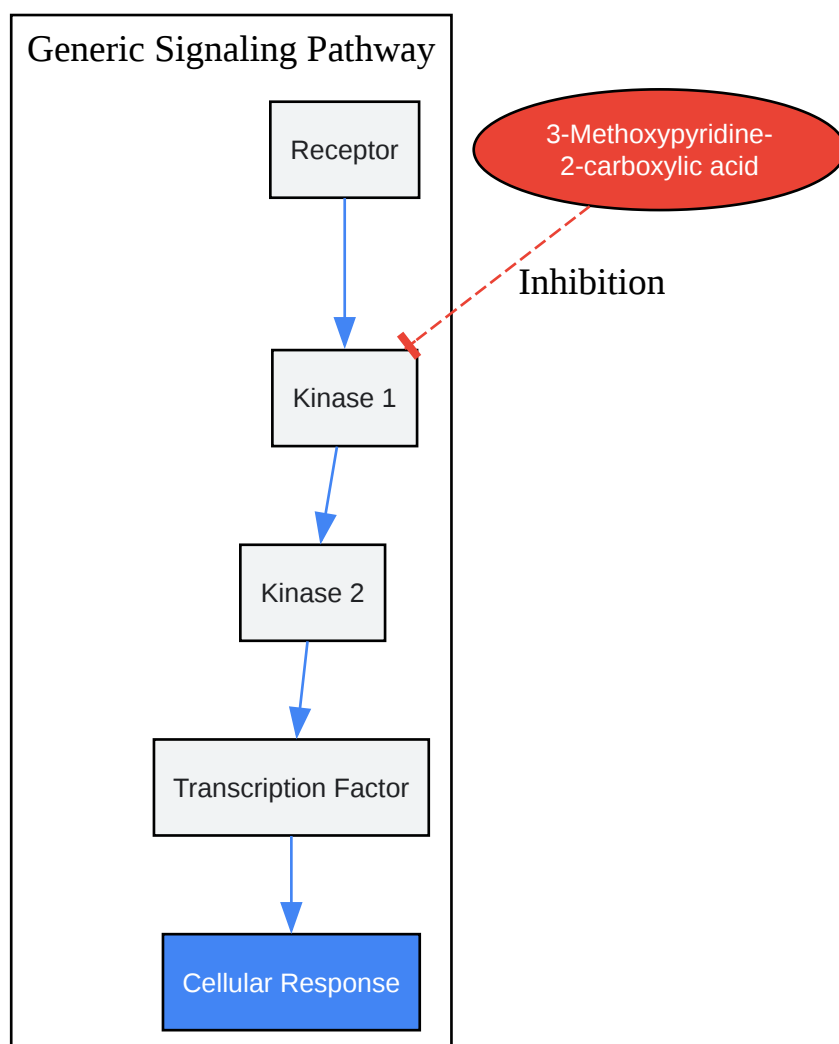
The diagram below illustrates a conceptual workflow for the synthesis and analysis of pyridine carboxylic acid derivatives, highlighting the key stages from synthesis to biological evaluation.



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Caption: General workflow from synthesis to biological evaluation.

The following diagram illustrates a potential logical relationship where a pyridine carboxylic acid derivative might act as an inhibitor in a generic signaling pathway, a concept relevant to drug development professionals.



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Caption: Inhibition of a signaling pathway by a pyridine derivative.

Conclusion

3-Methoxypyridine-2-carboxylic acid and its analogs are valuable building blocks in the development of new pharmaceuticals and agrochemicals. While specific, detailed experimental protocols for this particular compound are not widespread, this guide provides a solid foundation based on available data for related structures. Further research into the specific biological targets and mechanisms of action of **3-Methoxypyridine-2-carboxylic acid** is warranted to fully explore its therapeutic and commercial potential.

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